

Physical & Chemical Properties of 3,4-Dibromohexane

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Compound Focus: 3,4-Dibromohexane

CAS No.: 16230-28-7

Cat. No.: S1520782

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| Property | Value / Description | Conditions / Notes |
|-----------------------|--|----------------------------------|
| CAS Number | 16230-28-7 | - [1] [2] |
| Molecular Formula | C ₆ H ₁₂ Br ₂ | - [1] [2] |
| Molecular Weight | 243.97 g/mol | - [1] [2] |
| Density | 1.594 g/mL | At 25°C [2] |
| Boiling Point | 39 °C | At 1.1 hPa (0.8 mm Hg) [1] [2] |
| Flash Point | 113 °C (closed cup) | >230 °F [1] [2] |
| Vapor Pressure | 0.471 mmHg | At 25°C [2] |
| Appearance | Solid | - [1] |
| Log P (Octanol-Water) | 3.33340 | Indicates high lipophilicity [2] |
| Index of Refraction | n _{20/D} 1.507 | - [2] |

Hazards and Safety

3,4-Dibromohexane is classified as an irritant under the GHS (Globally Harmonized System of Classification and Labelling of Chemicals) [1] [2].

- **Hazard Statements:**
 - **H315:** Causes skin irritation [1] [2].
 - **H319:** Causes serious eye irritation [1] [2].
 - **H335:** May cause respiratory irritation [1] [2].
- **Precautionary Statements:** Include avoiding breathing dust/vapors and careful rinsing if in eyes (P261, P305+P351+P338) [1] [2].
- **Stability and Decomposition:** Stable under recommended storage conditions. Incompatible with strong oxidizing agents. Hazardous decomposition products in a fire include **carbon oxides** and **hydrogen bromide gas** [1].

Safe Handling and Disposal Protocols

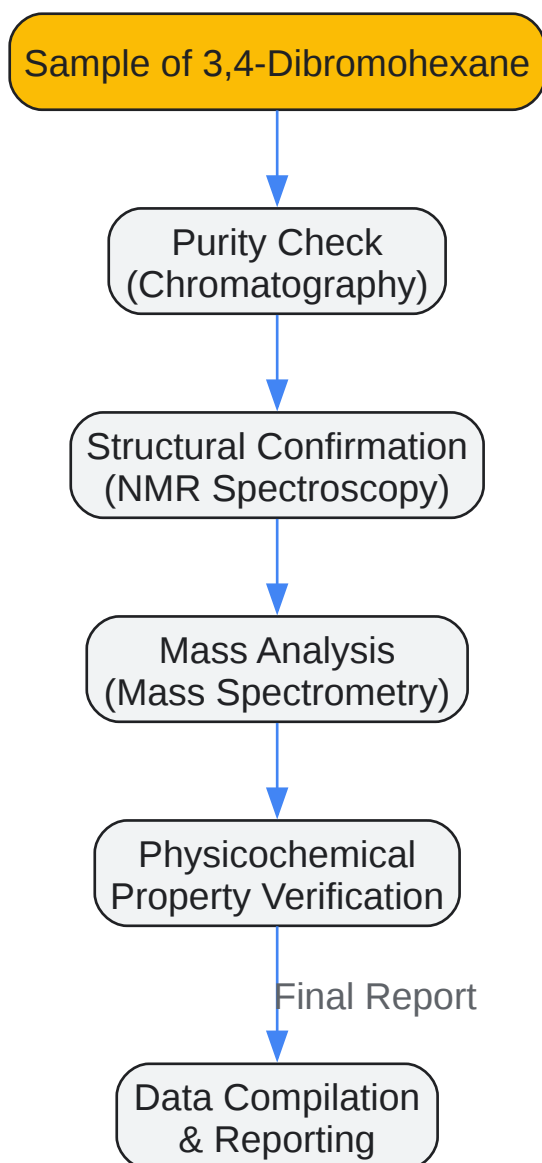
For researchers working with this compound, the following safety protocols are advised:

- **Personal Protective Equipment (PPE):**
 - **Eye/Face Protection:** Safety glasses with side-shields [1].
 - **Skin Protection:** Wear appropriate gloves. Use an proper glove removal technique to avoid skin contact. Impervious clothing is recommended [1].
 - **Respiratory Protection:** For nuisance exposures, use a particle respirator such as type P95 (US) or P1 (EU EN 143). For higher level protection, use an OV/AG/P99 (US) or ABEK-P2 (EU) respirator cartridge [1].
- **Engineering Controls:** Handle in a well-ventilated area and use local exhaust ventilation at places where dust is formed [1].
- **Safe Storage:** Store in a cool, dry, and well-ventilated place in a tightly closed container [1].
- **Spill Management:** Pick up and arrange disposal without creating dust. Sweep up and shovel the material into a suitable, closed container for disposal. Prevent the product from entering drains [1].
- **Waste Disposal:** Offer surplus and non-recyclable material to a licensed disposal company. This material can be dissolved or mixed with a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber [1].

Experimental Characterization Guidance

While specific experimental protocols for **3,4-Dibromohexane** were not found in the search results, the following characterization workflow is recommended based on standard practices for organic compounds.

The diagram below outlines the key steps for a comprehensive analysis.



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- **Purity Analysis:** Use **gas chromatography (GC)** or **high-performance liquid chromatography (HPLC)** to determine the purity of the sample. The provided boiling point (39°C at 0.8 mm Hg) suggests it is suitable for GC analysis [2].
- **Structural Confirmation:**
 - **Nuclear Magnetic Resonance (NMR) Spectroscopy:** Both ^1H NMR and ^{13}C NMR should be employed to confirm the molecular structure and identify the isomeric form (e.g., meso or racemic). The search results note the existence of a *meso* form and reference vibrational spectra studies [2].

- **Fourier-Transform Infrared (FTIR) Spectroscopy:** Can be used to identify functional groups and corroborate NMR findings.
- **Mass Analysis: Mass Spectrometry (MS)** should be used to confirm the molecular ion (theoretical mass: 241.93100 [2]) and fragmentation pattern.
- **Physicochemical Property Verification:** Key properties from the table above, such as **density**, **refractive index**, and **boiling point**, should be experimentally verified and compared against literature values.

Critical Data Gaps and Research Notes

It is important to note the following limitations and gaps in the available information:

- **Limited Toxicological Data:** The Safety Data Sheet (SDS) explicitly states that "the chemical, physical, and toxicological properties have not been thoroughly investigated" [1]. Key data on acute toxicity, skin corrosion, mutagenicity, and reproductive toxicity are listed as "No data available" [1].
- **Limited Ecological Fate Data:** No data is available on the substance's toxicity, persistence, degradability, bioaccumulation potential, or mobility in soil [1]. This makes a comprehensive environmental risk assessment impossible with current data.
- **Regulatory Status:** Based on the search results, **3,4-Dibromohexane** does not appear on major international chemical inventories like the U.S. TSCA Inventory, the European EC Inventory, or the China IECSC, indicating it may be primarily a research chemical [1].

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References

1. , 3 - 4 - DIBROMOHEXANE Safety Data Sheet [chemicalbook.com]
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